

Application Note: Spectrophotometric Determination of 4-Methoxyphenol in Industrial Acrylamide

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Compound of Interest		
Compound Name:	4-Methoxyphenol	
Cat. No.:	B1676288	Get Quote

Abstract

This application note details a simple, rapid, and cost-effective spectrophotometric method for the quantitative determination of **4-methoxyphenol** (MEHQ), a common polymerization inhibitor, in industrial-grade acrylamide. The method is based on the reaction of MEHQ with sodium nitrite in a glacial acetic acid medium to form a stable, yellow-colored nitrous acid derivative. The intensity of the color, which is directly proportional to the MEHQ concentration, is measured at a wavelength of 420 nm. This method is suitable for routine quality control analysis in manufacturing and for researchers working with acrylamide monomers.

Introduction

Acrylamide is a vinyl monomer that can readily undergo spontaneous polymerization, which can be hazardous and lead to product degradation.[1] To prevent this, polymerization inhibitors such as **4-methoxyphenol** (MEHQ) are added during manufacturing and storage.[1] Monitoring the concentration of MEHQ is crucial to ensure the stability of the acrylamide monomer and the effectiveness of the polymerization process when intended.[2][3][4]

Traditional methods for inhibitor analysis can be time-consuming and require sophisticated instrumentation. The colorimetric method presented here offers a straightforward and reliable alternative, utilizing standard laboratory equipment.[5]



Principle of the Method

The determination of **4-methoxyphenol** is based on a color-forming reaction. In an acidic medium provided by glacial acetic acid, MEHQ reacts with sodium nitrite to form a yellow-colored nitrous acid derivative.[5] The absorbance of this colored product is measured at its wavelength of maximum absorbance (λ max), which is 420 nm.[5] The concentration of MEHQ in the sample is then determined by comparing its absorbance to a calibration curve prepared from standard solutions of known MEHQ concentrations.

Experimental Protocols Apparatus and Reagents

- · Apparatus:
 - UV-Vis Spectrophotometer
 - 10 mm quartz cuvettes
 - Volumetric flasks (10 mL, 50 mL, 100 mL)
 - Pipettes (1 mL, 5 mL, 10 mL)
 - Analytical balance
- Reagents:
 - 4-Methoxyphenol (MEHQ), analytical standard (≥99%)
 - Acrylamide, inhibitor-free: Prepared by passing a 50% (w/v) aqueous solution of acrylamide through a column of activated carbon or by recrystallization.
 - Glacial Acetic Acid, analytical grade
 - Sodium Nitrite (NaNO₂), analytical grade
 - Deionized Water

Preparation of Solutions



- Sodium Nitrite Solution (10 g/L): Accurately weigh 1.0 g of sodium nitrite and dissolve it in a 100 mL volumetric flask with deionized water. Mix thoroughly.[5]
- MEHQ Stock Standard Solution (1000 ppm): Accurately weigh 100 mg of MEHQ, dissolve it
 in glacial acetic acid in a 100 mL volumetric flask, and dilute to the mark with glacial acetic
 acid.
- MEHQ Working Standard Solutions: Prepare a series of working standard solutions by appropriate dilution of the stock standard solution with glacial acetic acid to obtain concentrations in the desired linear range (e.g., 1, 5, 10, 15, 20 ppm).

Sample Preparation

- Accurately weigh approximately 5 g of the industrial acrylamide sample into a 50 mL beaker.
- Add 20 mL of glacial acetic acid and stir until the acrylamide is completely dissolved.
- Transfer the solution to a 50 mL volumetric flask.
- Rinse the beaker with a small amount of glacial acetic acid and add the rinsing to the volumetric flask.
- Dilute to the mark with glacial acetic acid and mix well.

Analytical Procedure

- Pipette 10 mL of the prepared sample solution into a 25 mL volumetric flask.
- Add 1 mL of the 10 g/L sodium nitrite solution.
- Dilute to the mark with glacial acetic acid and mix thoroughly.
- Allow the solution to stand for 10 minutes for the color to develop completely.[5]
- Prepare a blank solution by mixing 10 mL of glacial acetic acid with 1 mL of the sodium nitrite solution in a 25 mL volumetric flask and diluting to the mark with glacial acetic acid.
- Set the spectrophotometer to zero absorbance at 420 nm using the blank solution.



Measure the absorbance of the sample solution at 420 nm.

Calibration Curve

- Pipette 10 mL of each MEHQ working standard solution into separate 25 mL volumetric flasks.
- Add 1 mL of the 10 g/L sodium nitrite solution to each flask.
- Dilute to the mark with glacial acetic acid and mix well.
- · Allow the solutions to stand for 10 minutes.
- Measure the absorbance of each standard solution at 420 nm against the blank.
- Plot a graph of absorbance versus the concentration of MEHQ (in ppm).

Data Presentation

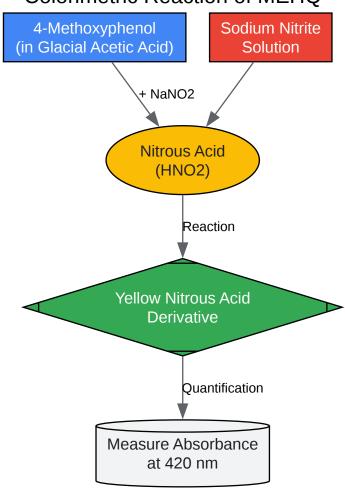
The quantitative performance of the spectrophotometric method for the determination of **4-methoxyphenol** is summarized in the table below. The data are based on typical validation parameters for such analytical methods as outlined by the International Council for Harmonisation (ICH) guidelines.[6][7][8]

Parameter	Result
Wavelength of Maximum Absorbance (λmax)	420 nm
Linearity Range	1 - 25 ppm
Correlation Coefficient (R²)	> 0.998
Limit of Detection (LOD)	0.5 ppm
Limit of Quantification (LOQ)	1.5 ppm
Accuracy (Recovery)	98 - 102%
Precision (RSD%)	< 2%



Visualizations Signaling Pathway of the Colorimetric Reaction

Colorimetric Reaction of MEHQ



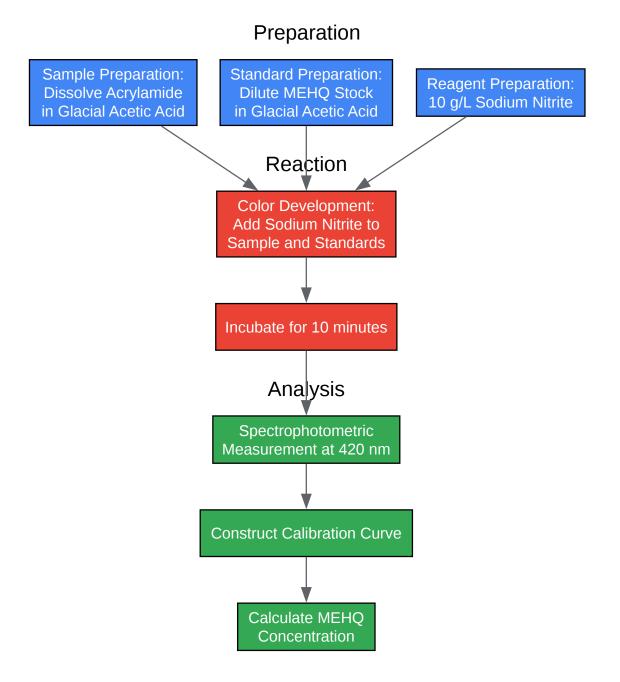
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Caption: Diagram illustrating the reaction pathway for the colorimetric determination of **4-Methoxyphenol**.

Experimental Workflow



Experimental Workflow for MEHQ Analysis



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Caption: Flowchart of the experimental procedure for the spectrophotometric determination of MEHQ in acrylamide.



Conclusion

The described spectrophotometric method provides a reliable and efficient means for the determination of **4-methoxyphenol** in industrial acrylamide. The procedure is simple to perform, requires common laboratory instrumentation, and demonstrates good accuracy and precision, making it highly suitable for routine quality control and research applications.

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